

Early Preclinical Efficacy of (-)-Nomifensine: A Technical Guide

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Compound of Interest

Compound Name: (-)-Nomifensine

Cat. No.: B1194008

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This technical guide provides an in-depth overview of the early preclinical studies investigating the efficacy of **(-)-Nomifensine**, a potent norepinephrine and dopamine reuptake inhibitor. The document summarizes key quantitative data, details experimental methodologies for pivotal in vitro and in vivo assays, and visualizes critical signaling pathways and experimental workflows.

Core Mechanism of Action: Norepinephrine and Dopamine Reuptake Inhibition

(-)-Nomifensine exerts its pharmacological effects primarily by blocking the norepinephrine transporter (NET) and the dopamine transporter (DAT). This inhibition leads to an increase in the extracellular concentrations of norepinephrine (NE) and dopamine (DA) in the synaptic cleft, thereby enhancing noradrenergic and dopaminergic neurotransmission.^{[1][2][3]} Its activity at the serotonin transporter (SERT) is significantly weaker.^[1]

In Vitro Transporter Binding and Uptake Inhibition

Preclinical studies have consistently demonstrated the high affinity and potent inhibitory activity of **(-)-Nomifensine** at DAT and NET. The following tables summarize the key quantitative data from in vitro assays.

Table 1: In Vitro Inhibition of Monoamine Uptake by **(-)-Nomifensine**

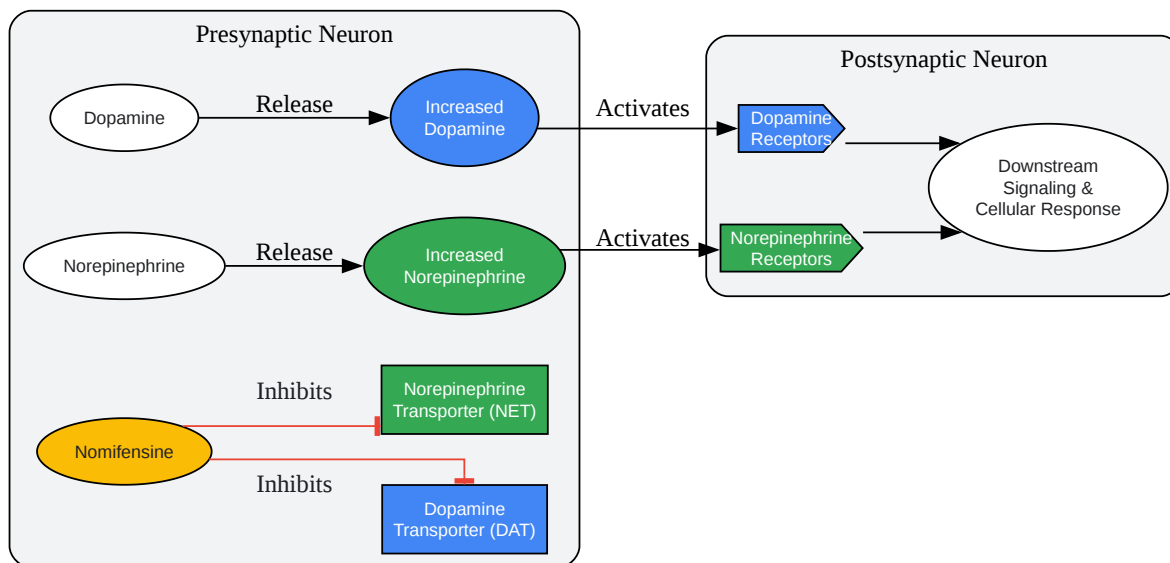
Transporter	Preparation	IC50 (nM)	Reference(s)
Dopamine (DAT)	Rat Brain Synaptosomes	48	[4]
Norepinephrine (NET)	Rat Brain Synaptosomes	6.6	[4]
Serotonin (SERT)	Rat Brain Synaptosomes	830	[4]

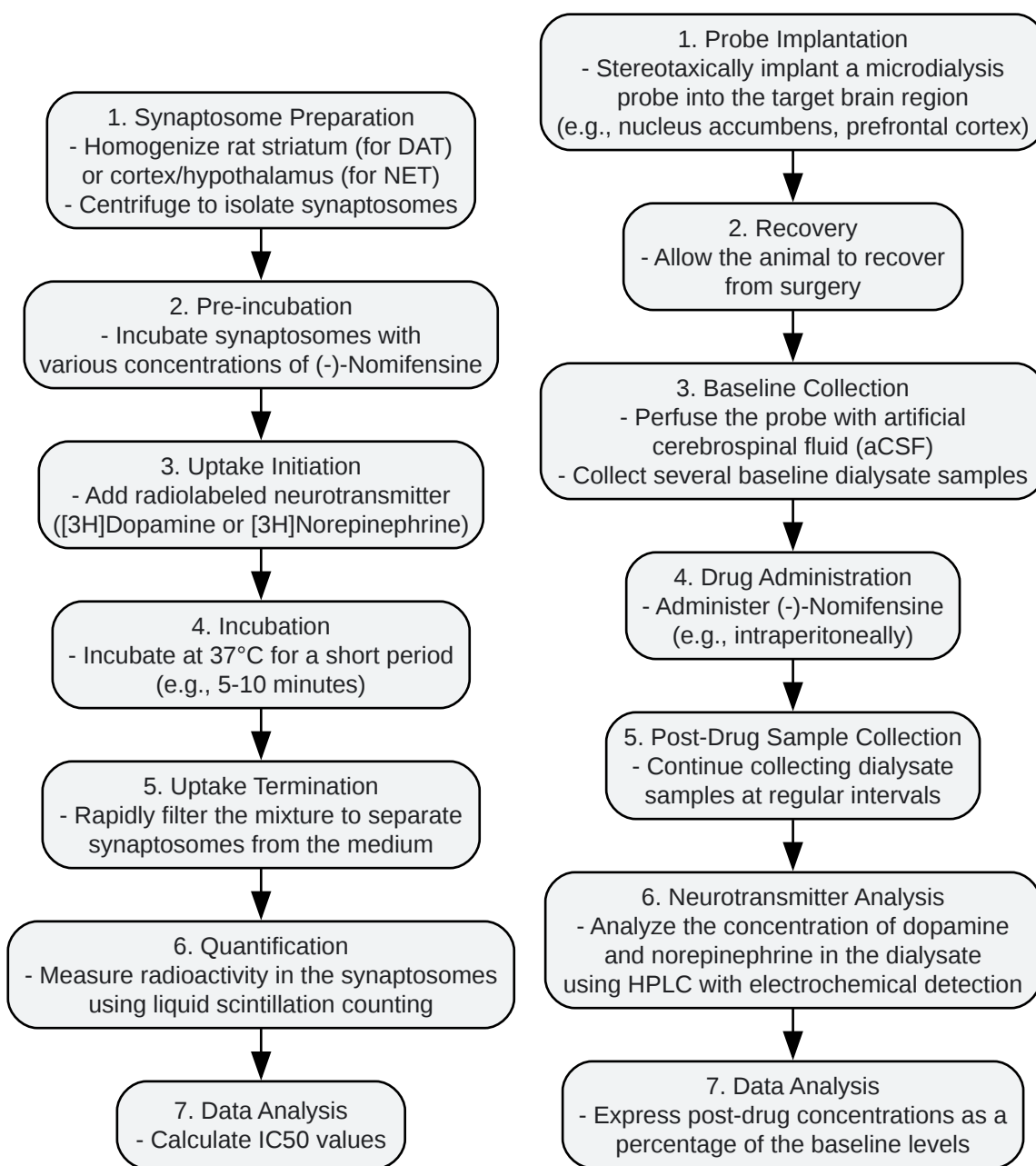
Table 2: In Vitro Binding Affinities (Ki) of **(-)-Nomifensine** for Monoamine Transporters

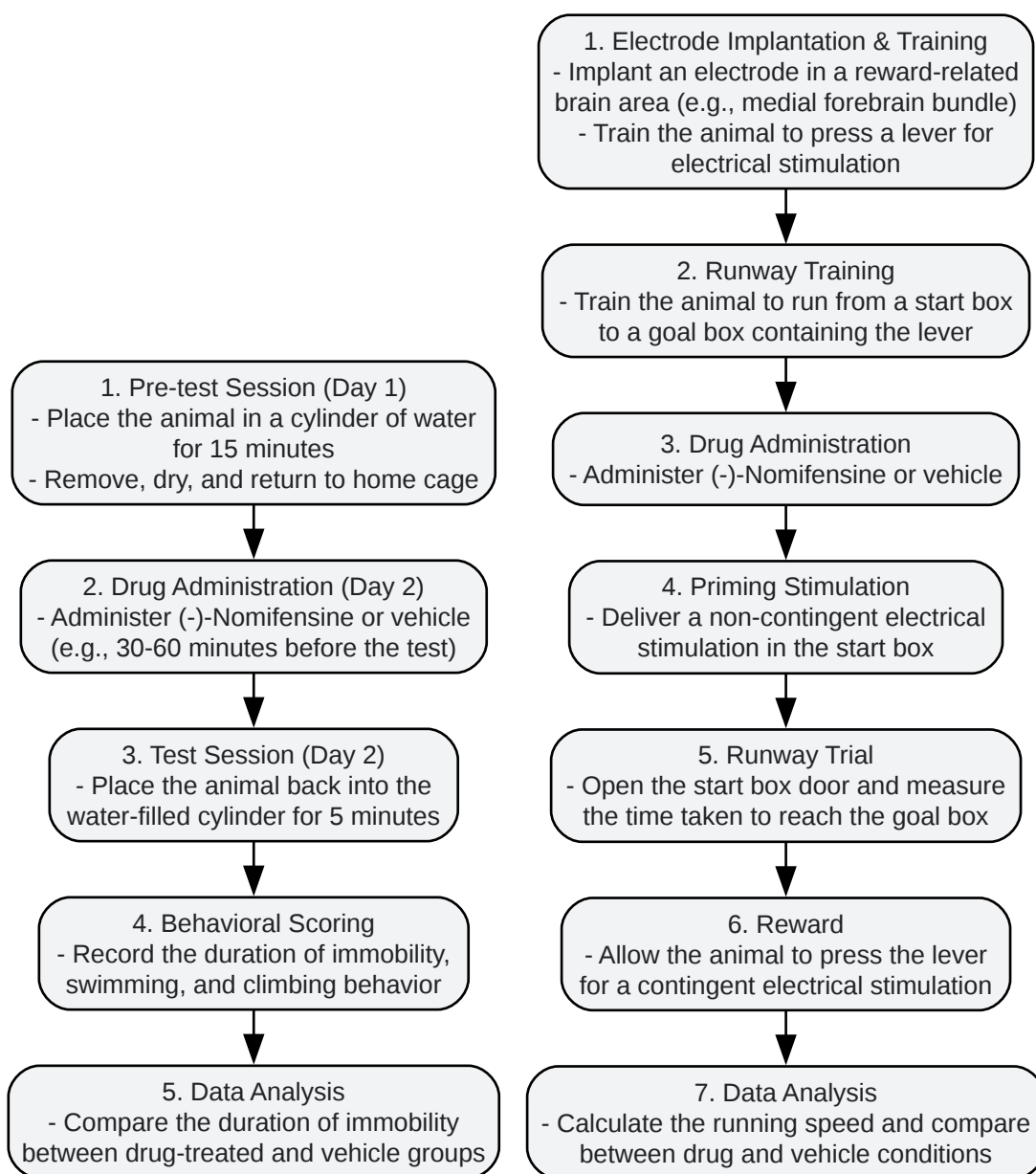
Transporter	Preparation	Ki (nM)	Reference(s)
Dopamine (DAT)	Rat Brain	26	[4]
Norepinephrine (NET)	Rat Brain	4.7	[4]
Serotonin (SERT)	Rat Brain	4000	[4]

Signaling Pathway

The inhibition of DAT and NET by **(-)-Nomifensine** initiates a cascade of downstream signaling events resulting from the enhanced activation of dopamine and norepinephrine receptors.







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